

Spectroscopic data for 3-Bromo-4-iodobenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-4-iodobenzonitrile

CAS No.: 1000577-94-5

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Molecular Structure and Spectroscopic Overview

The structure of **3-Bromo-4-iodobenzonitrile**, with its distinct substitution pattern on the aromatic ring, gives rise to a unique and predictable spectroscopic fingerprint. The electron-withdrawing nitrile group, combined with the varied electronic effects and isotopic signatures of the bromine and iodine substituents, dictates the appearance of its NMR, IR, and mass spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. It provides detailed information about the carbon-hydrogen framework, the chemical environment of each nucleus, and the connectivity between atoms. For **3-Bromo-4-iodobenzonitrile**, both ^1H and ^{13}C NMR are essential for unambiguous identification.

Expertise in Action: Predicting the ^1H NMR Spectrum

The aromatic region of the ^1H NMR spectrum is expected to show three distinct signals corresponding to the three protons on the benzene ring. The chemical shifts and coupling patterns are governed by the electronic effects of the substituents.

- H-2: This proton is ortho to the strongly electron-withdrawing nitrile group and meta to the bromine atom. It is expected to be the most downfield (highest chemical shift). It will appear as a doublet, coupled to H-6.
- H-5: This proton is ortho to the iodine atom and meta to the nitrile group. It is expected to be the second most downfield proton and will appear as a doublet of doublets, coupled to both H-6 and H-2 (a smaller meta coupling).
- H-6: This proton is ortho to both the bromine and iodine atoms. It will appear as a doublet, coupled to H-5.

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	7.9 - 8.1	d (doublet)	~ 2.0 (^4J)
H-5	7.7 - 7.9	dd (doublet of doublets)	~ 8.0 (^3J), ~ 2.0 (^4J)

| H-6 | 7.4 - 7.6 | d (doublet) | ~ 8.0 (^3J) |

Deconstructing the Carbon Skeleton: Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide a complete count of the carbon environments. Due to the lack of symmetry, all seven carbon atoms are chemically distinct and should produce seven unique signals.

- **Quaternary Carbons (4):** The carbons bearing the nitrile (C1), bromine (C3), and iodine (C4) substituents, along with the nitrile carbon itself ($C\equiv N$), will appear as low-intensity signals. The carbon attached to the nitrile group (C1) and the nitrile carbon will be significantly influenced by its electron-withdrawing nature.
- **Protonated Carbons (3):** The three carbons bonded to hydrogen (C2, C5, C6) will show more intense signals (unless suppressed) and can be definitively assigned using techniques like HSQC.

Table 2: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Carbon	Predicted Chemical Shift (δ , ppm)
C1 (C-CN)	110 - 115
C2 (CH)	138 - 142
C3 (C-Br)	125 - 130
C4 (C-I)	95 - 100
C5 (CH)	135 - 140
C6 (CH)	130 - 135

| C7 ($C\equiv N$) | 115 - 120 |

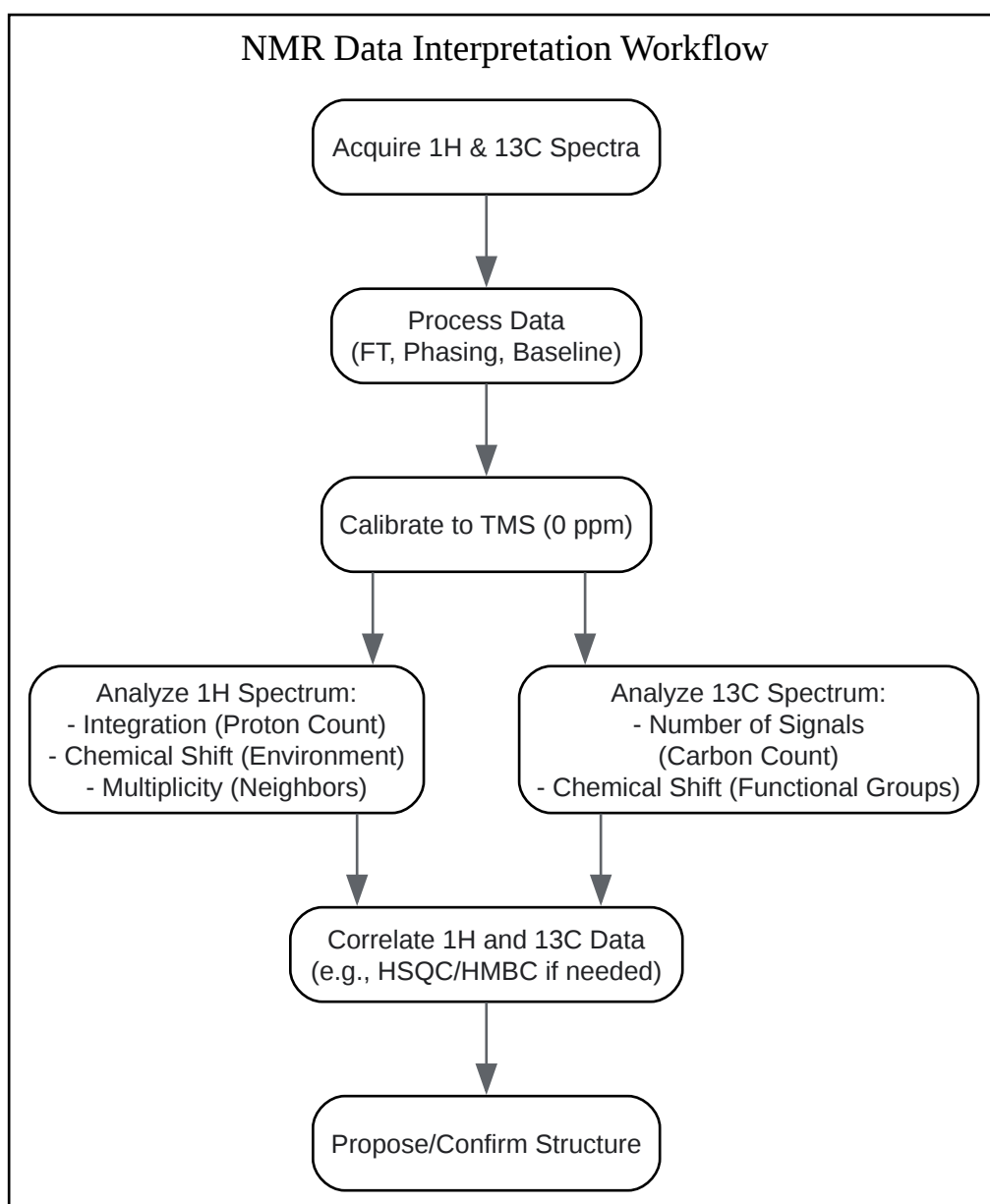
Trustworthy Protocol: Acquiring High-Resolution NMR Spectra

This protocol ensures the acquisition of clean, high-resolution data suitable for publication and regulatory submission.

- **Sample Preparation:** Accurately weigh approximately 10-15 mg of **3-Bromo-4-iodobenzonitrile**.
- **Solvent Selection:** Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a standard choice for its ability to dissolve a wide range of organic compounds and its

single deuterium lock signal.^[4] Ensure the solvent is from a fresh, sealed ampoule to minimize water content.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference standard ($\delta = 0.00$ ppm).^[4]
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.^[4]
- ^1H NMR Acquisition:
 - Perform an initial quick scan to ensure proper shimming.
 - Set the spectral width to cover a range of -1 to 10 ppm.
 - Acquire data for 16-32 scans with a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse program.
 - Set the spectral width to cover 0-200 ppm.
 - Acquire data for 1024-2048 scans, or until a sufficient signal-to-noise ratio is achieved, with a relaxation delay of 2-5 seconds.
- Data Processing: Apply a standard exponential window function and Fourier transform the free induction decay (FID). Phase and baseline correct the resulting spectrum. Calibrate the spectrum using the TMS signal.



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Caption: A logical workflow for NMR data analysis.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. For **3-Bromo-4-iodobenzonitrile**, the most prominent and diagnostic feature is

the nitrile group.

Expertise in Action: Identifying Key Vibrational Modes

The IR spectrum is dominated by a few key absorptions that confirm the presence of the nitrile and the substituted aromatic ring.

- **C≡N Stretch:** This is the most characteristic peak. Nitriles exhibit a sharp, intense absorption band in the region of 2240-2220 cm^{-1} for aromatic nitriles.[5] Its intensity is due to the large change in dipole moment during the stretching vibration.
- **Aromatic C=C Stretches:** Medium to weak absorptions are expected in the 1600-1450 cm^{-1} region, characteristic of the benzene ring.
- **Aromatic C-H Stretches:** These will appear as a group of weak to medium absorptions above 3000 cm^{-1} .
- **C-Br and C-I Stretches:** These vibrations occur in the far-infrared (fingerprint) region, typically below 1000 cm^{-1} , and are often difficult to assign definitively.

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode	Expected Intensity
3100 - 3000	Aromatic C-H	Stretch	Medium to Weak
2240 - 2220	Nitrile (C≡N)	Stretch	Strong, Sharp
1600 - 1450	Aromatic Ring	C=C Stretch	Medium to Weak

| Below 1000 | C-Br, C-I | Stretch | Medium to Weak |

Trustworthy Protocol: Acquiring a Clean IR Spectrum (ATR Method)

Attenuated Total Reflectance (ATR) is a modern, reliable method that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.
- Sample Application: Place a small amount (a few milligrams) of the solid **3-Bromo-4-iodobenzonitrile** sample directly onto the ATR crystal.
- Pressure Application: Use the instrument's pressure arm to ensure firm and even contact between the sample and the crystal.
- Data Acquisition: Scan the sample over the range of 4000-400 cm^{-1} . Co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to produce the final transmittance or absorbance spectrum. Clean the crystal thoroughly after analysis.

Mass Spectrometry (MS): Molecular Weight and Isotopic Confirmation

Mass spectrometry provides the exact molecular weight of a compound and offers clues to its structure through fragmentation patterns. For halogenated compounds, MS is particularly powerful due to the characteristic isotopic distributions of chlorine and bromine.

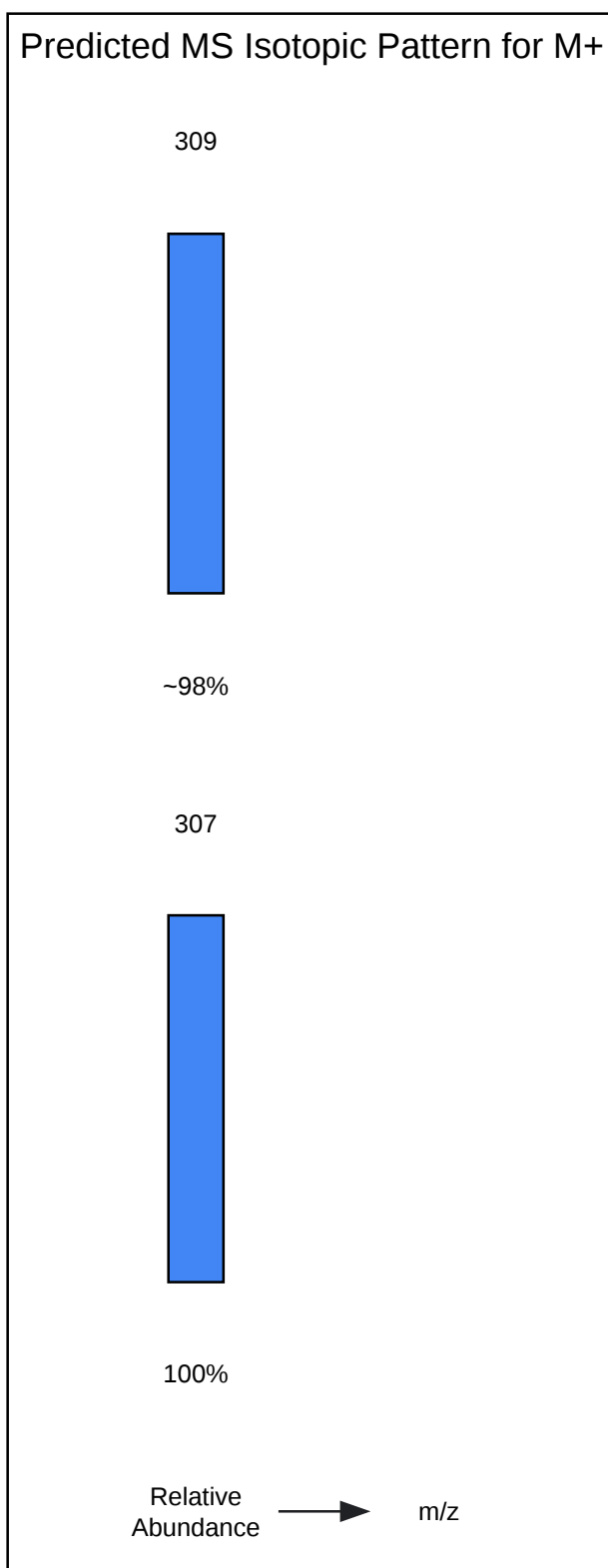
Expertise in Action: Predicting the Mass Spectrum

The molecular formula of **3-Bromo-4-iodobenzonitrile** is $\text{C}_7\text{H}_3\text{BrIN}$.^[6] The key feature in its mass spectrum will be the molecular ion (M^+) peak cluster.

- Molecular Weight: The monoisotopic mass is approximately 306.85 Da.^[7]
- Isotopic Pattern: Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in a nearly 1:1 natural abundance. This will result in two prominent peaks in the molecular ion cluster:
 - The M^+ peak corresponding to the molecule containing ^{79}Br .
 - The $[\text{M}+2]^+$ peak corresponding to the molecule containing ^{81}Br , which will be nearly equal in intensity to the M^+ peak.

- Iodine is monoisotopic (^{129}I), so it does not contribute to this pattern.

This distinctive 1:1 doublet is a definitive confirmation of the presence of a single bromine atom in the molecule.



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Caption: Expected M⁺ and [M+2]⁺ isotopic pattern.

Trustworthy Protocol: Acquiring Mass Spectra (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for volatile and semi-volatile compounds.

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable volatile solvent like ethyl acetate or dichloromethane.
- **Instrumentation:** Use a GC-MS system equipped with a standard capillary column (e.g., DB-5 or equivalent) and an electron ionization (EI) source.^[4]
- **GC Method:**
 - Set the injector temperature to 250°C.
 - Use a temperature program for the oven, for example, starting at 100°C, holding for 1 minute, then ramping at 10°C/min to 280°C.
 - Use helium as the carrier gas.
- **MS Method:**
 - Set the ion source temperature to ~230°C.
 - Use a standard EI energy of 70 eV.
 - Scan a mass range from m/z 50 to 400.
- **Data Analysis:** Identify the peak corresponding to your compound in the total ion chromatogram (TIC). Analyze the mass spectrum associated with this peak, focusing on the molecular ion cluster and any significant fragment ions.

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a robust and multi-faceted analytical approach to confirm the identity and purity of **3-Bromo-4-iodobenzonitrile**. NMR spectroscopy defines the precise carbon-hydrogen framework, IR spectroscopy confirms the presence of key functional groups, and Mass Spectrometry verifies the molecular weight and

elemental composition through isotopic analysis. By following these detailed protocols and understanding the underlying principles, researchers can generate high-quality, reliable data, ensuring the integrity of their synthetic chemistry and advancing their drug discovery and materials science objectives.

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